

Application Notes and Protocols for DL-Cystine-d4 Solution Preparation and Handling

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Compound of Interest

Compound Name: DL-Cystine-d4

Cat. No.: B8209921

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Introduction

DL-Cystine-d4 is a stable isotope-labeled form of the amino acid cystine, where four hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an invaluable tool in various research applications, particularly as an internal standard for the quantification of endogenous cystine in biological samples using mass spectrometry (GC-MS or LC-MS).^{[1][2]} Its use allows for precise and accurate measurement by correcting for sample loss during preparation and variations in instrument response. This document provides detailed protocols for the preparation, handling, and storage of **DL-Cystine-d4** solutions to ensure their stability and isotopic integrity for reliable experimental results.

Physicochemical Properties and Data

A thorough understanding of the physicochemical properties of **DL-Cystine-d4** is crucial for its effective use. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Formal Name	Cystine-3,3,3',3'-d4	[2]
CAS Number	108641-83-4	[1][2][3]
Molecular Formula	C ₆ H ₈ D ₄ N ₂ O ₄ S ₂	[2][3]
Molecular Weight	244.3 g/mol	[1][2]
Purity	≥99% deuterated forms (d ₁ -d ₄)	[2]
Appearance	Solid, white to off-white powder	[4]
Solubility	Slightly soluble in water, soluble in 1N HCl	[1][2]
Storage Temperature	Powder: -20°C for up to 3 years, 4°C for up to 2 years	[4]
Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[1][4][5]

Solution Preparation Protocols

The poor solubility of **DL-Cystine-d4** in water necessitates the use of acidic solutions for its dissolution. The following protocols provide step-by-step instructions for preparing stock and working solutions.

Protocol 1: Preparation of a 1 mg/mL Stock Solution in 0.1 M HCl

This protocol is suitable for preparing a stock solution for use in pharmacokinetic studies or as a general-purpose internal standard.

Materials:

- **DL-Cystine-d4** powder
- 0.1 M Hydrochloric Acid (HCl)

- Analytical balance
- Volumetric flask
- Pipettes
- Vortex mixer
- Ultrasonic bath

Procedure:

- Accurately weigh 10 mg of **DL-Cystine-d4** powder using an analytical balance.
- Transfer the powder to a 10 mL volumetric flask.
- Add approximately 8 mL of 0.1 M HCl to the flask.
- Vortex the mixture for 1-2 minutes to aid dissolution.
- If necessary, place the flask in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.^[1]
- Once fully dissolved, bring the final volume to 10 mL with 0.1 M HCl.
- Cap the flask and invert several times to ensure a homogenous solution.
- This stock solution is stable at 4°C for up to three weeks.^[6] For longer-term storage, aliquot into smaller volumes and store at -20°C or -80°C.^{[1][5]}

Protocol 2: Preparation of Working Solutions

Working solutions are typically prepared by diluting the stock solution with an appropriate solvent, often the same solvent used for sample preparation.

Materials:

- **DL-Cystine-d4** stock solution (1 mg/mL)

- Dilution solvent (e.g., 0.1 M HCl, methanol, or mobile phase)
- Pipettes
- Microcentrifuge tubes or vials

Procedure:

- Calculate the required volume of the stock solution to achieve the desired concentration for your working standard. For example, to prepare 1 mL of a 10 µg/mL working solution, you would need 10 µL of the 1 mg/mL stock solution.
- Pipette the calculated volume of the stock solution into a clean microcentrifuge tube or vial.
- Add the appropriate volume of the dilution solvent to reach the final desired volume (e.g., 990 µL for a 1 mL final volume).
- Vortex the working solution to ensure thorough mixing.
- Prepare fresh working solutions daily for optimal results.

Handling and Storage of Deuterated Compounds

The stability and isotopic purity of deuterated compounds like **DL-Cystine-d4** can be compromised by improper handling and storage.^[7] The primary concern is the potential for hydrogen-deuterium (H-D) exchange with atmospheric moisture.^[8]

Key Handling Recommendations:

- Inert Atmosphere: Whenever possible, handle the solid compound and prepare solutions under a dry, inert atmosphere such as nitrogen or argon to minimize exposure to moisture.^[8]
- Dry Glassware: Use glassware that has been thoroughly dried in an oven (e.g., at >100°C for several hours) and cooled in a desiccator before use.^[8]
- Aprotic Solvents: When the experimental design allows, use aprotic solvents to prevent H-D exchange.^[8]

- Minimize Exposure: Avoid prolonged exposure of the compound and its solutions to the open air.[8] Tightly seal all containers when not in use.[7]
- Temperature Equilibration: Before opening, allow containers of the solid compound stored at low temperatures to warm to room temperature to prevent condensation from forming inside. [7]

Storage Recommendations:

- Solid Form: Store the solid **DL-Cystine-d4** powder in a tightly sealed container at -20°C for long-term stability.[1] For shorter periods, storage at 4°C is also acceptable.[4] Protect from light by using amber vials or other light-blocking containers.[7]
- Stock Solutions: Aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the product.[1] Store these aliquots at -20°C for up to one month or at -80°C for up to six months.[1][4][5]

Safety Precautions

DL-Cystine-d4 may cause serious eye irritation.[3] It is essential to follow standard laboratory safety procedures when handling this compound.

Personal Protective Equipment (PPE):

- Wear protective gloves.[3]
- Wear safety goggles or a face shield.[3]
- Wear a lab coat or other protective clothing.[3]

Handling Procedures:

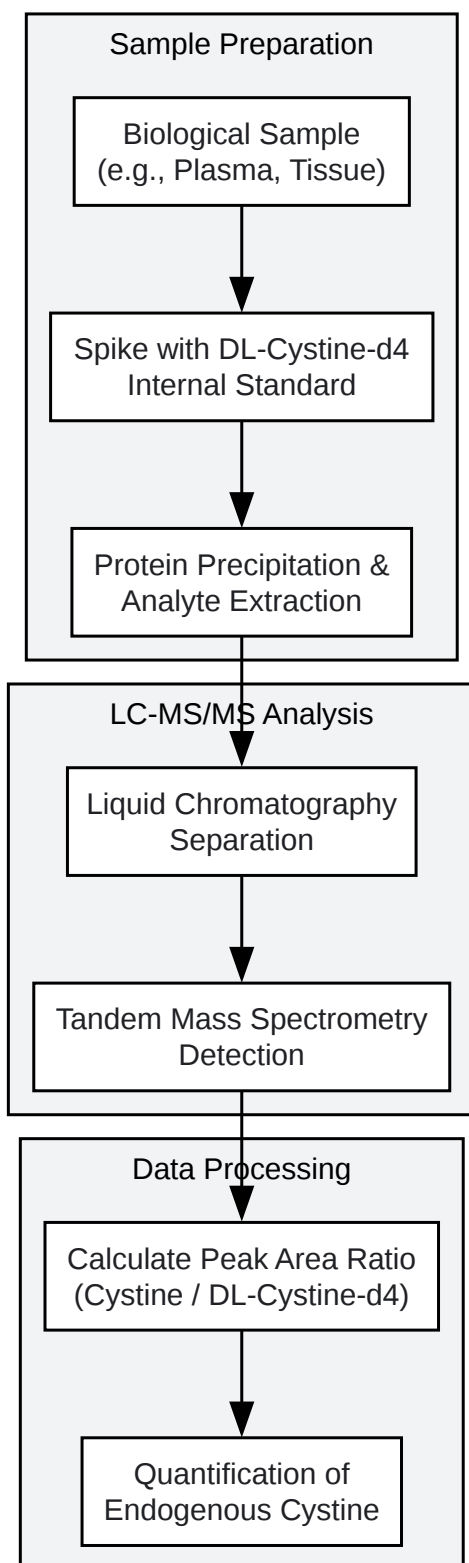
- Avoid inhalation, and contact with eyes and skin.[3]
- Wash hands thoroughly after handling.[3]
- Ensure adequate ventilation in the work area.[3]

First Aid Measures:

- In case of eye contact: Immediately rinse with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[3]
- In case of skin contact: Rinse the skin thoroughly with water.[3]
- If inhaled: Move to fresh air.[3]

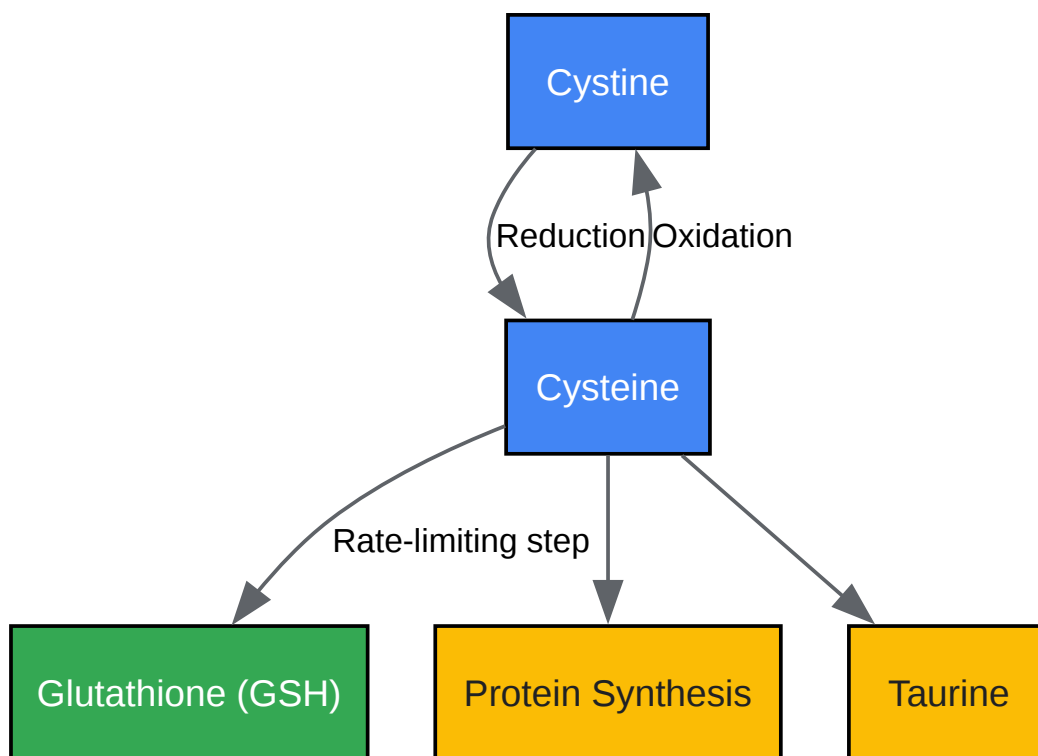
Experimental Workflow and Signaling Pathways

The primary application of **DL-Cystine-d4** is as an internal standard in quantitative mass spectrometry. The following diagrams illustrate a typical experimental workflow and the metabolic context of cystine.



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Caption: A typical experimental workflow for the quantification of endogenous cystine using **DL-Cystine-d4** as an internal standard.



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Caption: Simplified metabolic pathway showing the interconversion of cystine and cysteine and their roles in glutathione and protein synthesis.

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